

An In-Depth Technical Guide to Methyl 3-hydroxy-4,5-dimethoxybenzoate

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Compound of Interest

Compound Name: Methyl 3-hydroxy-4,5-dimethoxybenzoate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **methyl 3-hydroxy-4,5-dimethoxybenzoate**, a naturally occurring phenolic compound. It details the molecule's chemical and physical properties, including its molecular weight, and presents a potential synthetic pathway. The guide also explores its known biological activities, focusing on its antimicrobial and antioxidant properties, and discusses its potential applications in the field of drug development.

Chemical and Physical Properties

Methyl 3-hydroxy-4,5-dimethoxybenzoate is a derivative of gallic acid and possesses a molecular weight of 212.20 g/mol .^[1] Its chemical structure and key identifiers are summarized in the table below.

Property	Value
Molecular Formula	C10H12O5
Molecular Weight	212.20 g/mol
IUPAC Name	methyl 3-hydroxy-4,5-dimethoxybenzoate
CAS Number	83011-43-2
SMILES	<chem>COC1=CC(=CC(=C1OC)O)C(=O)OC</chem>
InChIKey	LCIFXEQPXQVBGL-UHFFFAOYSA-N

Synthesis

While a specific, detailed experimental protocol for the synthesis of **methyl 3-hydroxy-4,5-dimethoxybenzoate** is not readily available in the cited literature, a plausible synthetic route can be inferred from methods used for similar compounds, such as the synthesis of methyl 3,4,5-trimethoxybenzoate from gallic acid.^{[2][3][4]} This would likely involve a two-step process:

- **Esterification of Gallic Acid:** Gallic acid can be esterified with methanol in the presence of an acid catalyst, such as sulfuric acid, to produce methyl gallate.^{[2][3]}
- **Selective Methylation:** The resulting methyl gallate would then undergo selective methylation of the hydroxyl groups at positions 4 and 5. This is the more challenging step, as the hydroxyl groups have different reactivities. Protecting group strategies may be necessary to achieve the desired regioselectivity.

A potential, though unverified, experimental workflow is outlined below.

Experimental Protocol: Potential Synthesis of Methyl 3-hydroxy-4,5-dimethoxybenzoate

Step 1: Esterification of Gallic Acid to Methyl Gallate

- To a solution of gallic acid in methanol, add a catalytic amount of concentrated sulfuric acid.

- Reflux the mixture for a specified period, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture and remove the methanol under reduced pressure.
- Neutralize the residue with a saturated solution of sodium bicarbonate and extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo to yield crude methyl gallate.
- Purify the crude product by recrystallization or column chromatography.

Step 2: Selective Methylation of Methyl Gallate

This step requires careful optimization to achieve selective methylation at the 4 and 5 positions while leaving the 3-hydroxyl group free.

- Dissolve methyl gallate in a suitable solvent (e.g., acetone, DMF).
- Add a base (e.g., potassium carbonate) and a methylating agent (e.g., dimethyl sulfate or methyl iodide). The stoichiometry of the methylating agent will be critical for achieving dimethylation.
- Stir the reaction at a controlled temperature, monitoring for the formation of the desired product by TLC or LC-MS.
- Once the reaction is complete, quench the reaction and work up the product by extraction and washing.
- Purify the final product, **methyl 3-hydroxy-4,5-dimethoxybenzoate**, using column chromatography.

Note: This is a generalized protocol and would require significant optimization of reaction conditions, including solvents, bases, methylating agents, temperature, and reaction times.

Biological Activity and Potential Applications

Methyl 3-hydroxy-4,5-dimethoxybenzoate has been identified as a gallic acid derivative with notable biological activities, primarily as an antimicrobial and antioxidant agent.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

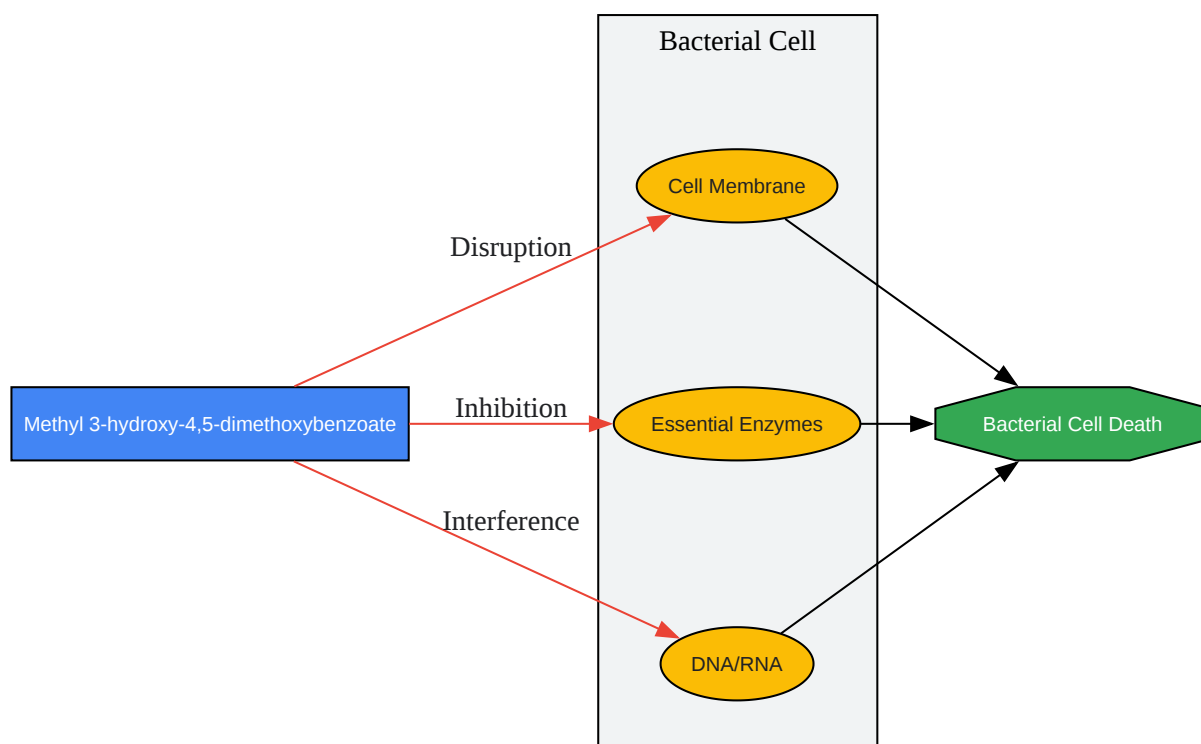
Antimicrobial Activity

As a phenolic compound, **methyl 3-hydroxy-4,5-dimethoxybenzoate** is expected to exhibit antimicrobial properties through several mechanisms common to this class of molecules.

These mechanisms can include:

- **Disruption of the Microbial Cell Membrane:** Phenolic compounds can intercalate into the lipid bilayer of bacterial cell membranes, leading to increased permeability and leakage of intracellular components.[\[12\]](#)
- **Inhibition of Microbial Enzymes:** The hydroxyl groups and aromatic ring of phenolic compounds can interact with and inhibit essential microbial enzymes, disrupting metabolic pathways.[\[12\]](#)
- **Interference with Nucleic Acid Synthesis:** Some phenolic compounds have been shown to interfere with the synthesis of DNA and RNA in microorganisms.[\[5\]](#)

The general antimicrobial action of phenolic compounds is depicted in the following signaling pathway diagram.



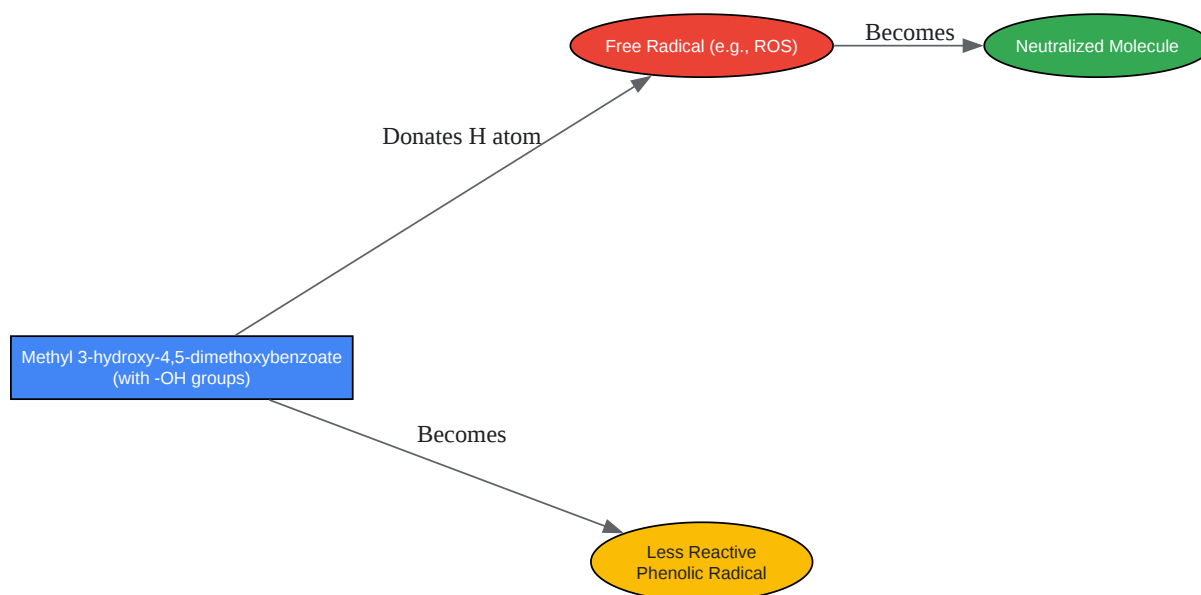
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Caption: General antimicrobial mechanisms of phenolic compounds.

Antioxidant Activity

The antioxidant properties of **methyl 3-hydroxy-4,5-dimethoxybenzoate** are attributed to its chemical structure, which is similar to that of other gallic acid derivatives. The primary mechanism of antioxidant action for such compounds is through the donation of a hydrogen atom from their hydroxyl groups to neutralize free radicals.[1] This process is a key aspect of the radical scavenging activity of phenolic compounds.[13]

The antioxidant mechanism can be summarized by the following logical relationship diagram.



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Caption: Antioxidant mechanism via hydrogen atom donation.

Potential in Drug Development

The dual antimicrobial and antioxidant activities of **methyl 3-hydroxy-4,5-dimethoxybenzoate** make it a compound of interest for drug development. Its ability to combat oxidative stress could be beneficial in a variety of pathological conditions. Furthermore, its structural similarity to other biologically active benzoates suggests it could serve as a scaffold for the development of new therapeutic agents. For instance, a related compound, 4-hydroxy-3-methoxybenzoic acid methyl ester, has been shown to target the Akt/NFκB cell survival signaling pathway, which is crucial in various cancers.[12] This suggests that **methyl 3-hydroxy-4,5-dimethoxybenzoate** could potentially have applications in oncology, although further research is required to elucidate its specific mechanisms of action and therapeutic potential.

Conclusion

Methyl 3-hydroxy-4,5-dimethoxybenzoate is a phenolic compound with established antimicrobial and antioxidant properties. While a standardized synthesis protocol requires further development, its chemical characteristics and biological activities make it a promising candidate for further investigation in the fields of medicinal chemistry and drug discovery. Future research should focus on optimizing its synthesis, elucidating its precise mechanisms of action in relevant biological pathways, and evaluating its efficacy and safety in preclinical models.

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